

Toxicological profile and safety data of Fenfluthrin.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenfluthrin

Cat. No.: B3416385

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Fenfluthrin: A Toxicological and Safety Profile

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Fenfluthrin** is an obsolete synthetic pyrethroid insecticide. As such, publicly available toxicological data is limited. This guide summarizes the available information and, where data for **fenfluthrin** is unavailable, provides information on closely related pyrethroids to offer a general understanding of the toxicological profile of this class of compounds. All data not specific to **fenfluthrin** are clearly marked.

Introduction

Fenfluthrin is a synthetic pyrethroid insecticide, a class of chemicals modeled after the natural insecticidal compounds, pyrethrins, found in chrysanthemum flowers.[1][2] Pyrethroids are characterized by their potent insecticidal activity, rapid knockdown effect, and relatively low mammalian toxicity compared to other insecticide classes like organophosphates.[3] They act as neurotoxins in insects by targeting voltage-gated sodium channels, leading to paralysis and death.[4] **Fenfluthrin** was developed for the control of a broad spectrum of insect pests. However, it is now considered an obsolete pesticide, and its use has been discontinued in many regions.[4] This document aims to provide a comprehensive overview of the known toxicological and safety data for **fenfluthrin**, drawing upon available literature and data for similar pyrethroid compounds where necessary.

Chemical and Physical Properties

Property	Value	Reference
IUPAC Name	(2,3,4,5,6-pentafluorophenyl)methyl (1R,3S)-3-(2,2-dichloroethenyl)-2,2-dimethylcyclopropane-1-carboxylate	[5]
CAS Number	75867-00-4	[5]
Molecular Formula	C ₁₅ H ₁₁ Cl ₂ F ₅ O ₂	[5]
Molecular Weight	389.1 g/mol	[5]

Toxicological Profile

Acute Toxicity

Acute toxicity data for **fenfluthrin** is scarce. However, the University of Hertfordshire's Pesticide Properties Database (PPDB) indicates a high alert for acute mammalian toxicity.[4] General GHS classifications suggest that **fenfluthrin** is toxic if swallowed, harmful in contact with skin, and fatal if inhaled.[5]

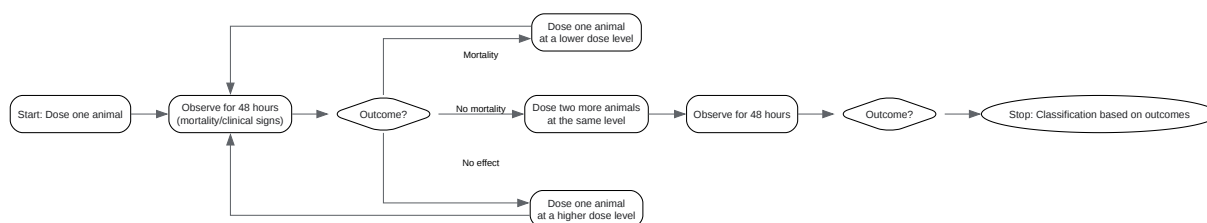
For context, the acute toxicity of other pyrethroids varies widely depending on the specific compound, isomer ratio, and route of exposure.[6]

Table 1: Acute Toxicity Data for Representative Pyrethroids (Data for **Fenfluthrin** is not available)

Compound	Test Species	Route	LD ₅₀	Reference
Phenothrin	Rat	Oral	> 5000 mg/kg	[7]
Deltamethrin	Mouse	Oral	> 500 mg/kg	[8]
Permethrin	Mouse	Oral	> 500 mg/kg	[8]

Experimental Protocol: Acute Oral Toxicity (General OECD 423 Guideline)

The acute oral toxicity is typically determined using a sequential process with a limited number of animals. The study proceeds stepwise, and the results from each step determine the subsequent step.



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Acute Oral Toxicity Testing Workflow (OECD 423).

Chronic Toxicity

No specific chronic toxicity studies for **fenfluthrin** were identified. For pyrethroids in general, long-term exposure can lead to effects on the nervous system, liver, and immune system.[9]
[10]

No-Observed-Adverse-Effect Level (NOAEL): The NOAEL is the highest dose at which no adverse effects are observed. This value is crucial for establishing safe exposure levels for humans. Due to the lack of chronic toxicity data, a NOAEL for **fenfluthrin** has not been established.

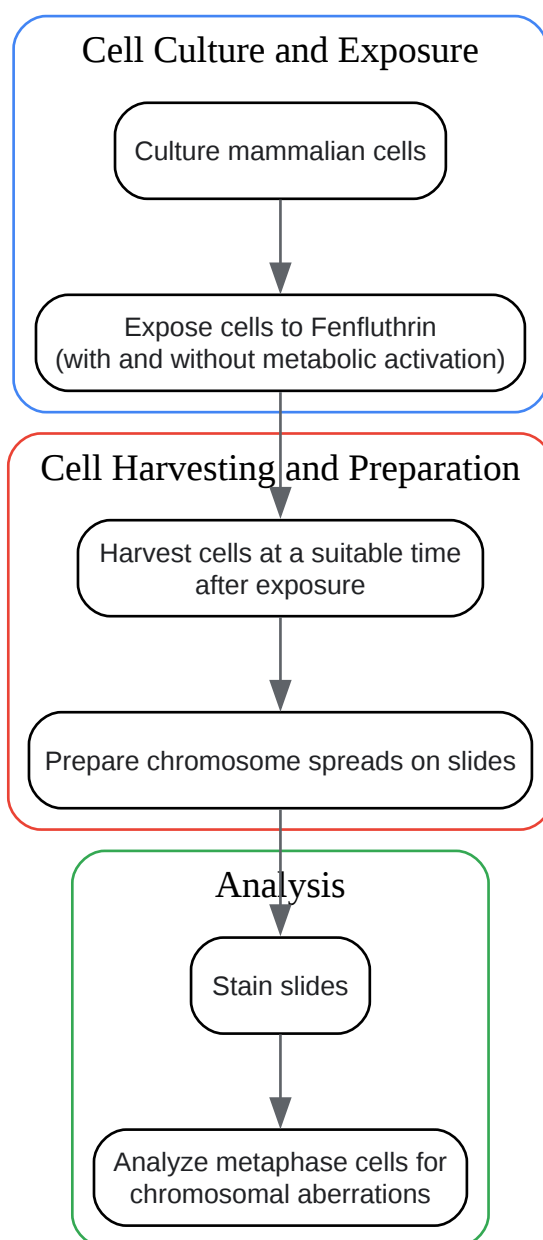
For the pyrethroid metofluthrin, a 90-day dermal toxicity study in rats established a NOAEL of 300 mg/kg/day, based on the absence of mortality and clinical signs of toxicity observed at higher doses.[11]

Genotoxicity

There is no available data on the genotoxic potential of **fenfluthrin**. Studies on other pyrethroids, such as zeta-cypermethrin and β -cyfluthrin, have shown that they can induce DNA damage in human peripheral blood lymphocytes in vitro.[12]

Experimental Protocol: In Vitro Chromosomal Aberration Assay (General OECD 473 Guideline)

This assay identifies substances that cause structural chromosomal aberrations in cultured mammalian cells.



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Workflow for an In Vitro Chromosomal Aberration Assay.

Carcinogenicity

No carcinogenicity bioassays for **fenfluthrin** have been reported. The carcinogenic potential of pyrethroids as a class is not uniform, with some compounds showing evidence of carcinogenicity in animal studies while others do not.[6]

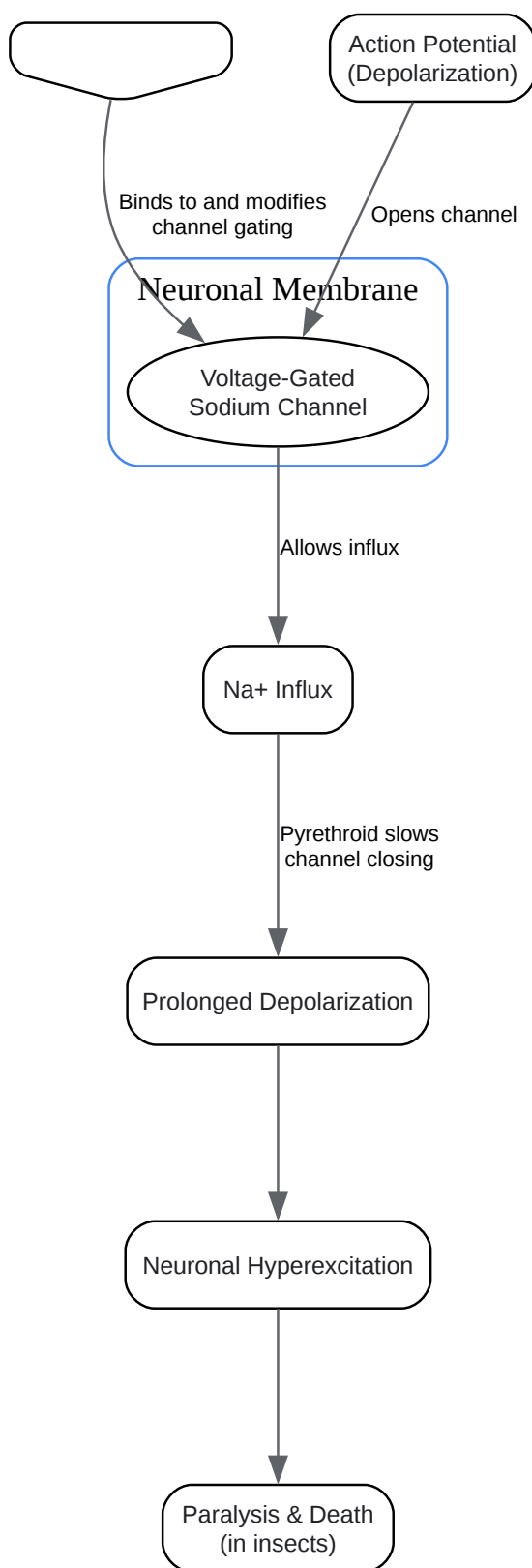
Reproductive and Developmental Toxicity

Data on the reproductive and developmental toxicity of **fenfluthrin** is not available. Some pyrethroids have been shown to have adverse effects on reproduction and development in animal studies, although often at high doses.[8]

Neurotoxicity

As a pyrethroid, the primary target for **fenfluthrin**'s toxicity is the nervous system.[4] Pyrethroids act on voltage-gated sodium channels in neurons, causing prolonged channel opening, which leads to hyperexcitation of the nervous system.[13] This mechanism is responsible for the insecticidal action and can also cause neurotoxic effects in mammals at high doses.

Signaling Pathway: Pyrethroid Action on Voltage-Gated Sodium Channels



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Mechanism of Pyrethroid Neurotoxicity.

Metabolism and Toxicokinetics

Specific metabolism and toxicokinetic studies on **fenfluthrin** are not available. In general, mammals rapidly metabolize pyrethroids through ester hydrolysis and oxidation, primarily mediated by carboxylesterases and cytochrome P450 enzymes.[14] The resulting metabolites are typically less toxic and are conjugated and excreted. This rapid metabolism contributes to the relatively low toxicity of pyrethroids in mammals compared to insects.[14]

Environmental Fate and Ecotoxicology

Information on the environmental fate and ecotoxicity of **fenfluthrin** is limited. As a class, pyrethroids are known to be highly toxic to fish and aquatic invertebrates.[15] They generally have low water solubility and a strong tendency to adsorb to soil and sediment, which can reduce their bioavailability in aquatic systems but may lead to persistence in those compartments.[1]

Conclusion

The available toxicological data for **fenfluthrin** is insufficient to conduct a thorough risk assessment. The information that is available, primarily from general classifications and its status as an obsolete pesticide, suggests a potential for high acute toxicity. The lack of data on chronic toxicity, genotoxicity, carcinogenicity, and reproductive and developmental toxicity highlights significant knowledge gaps. For a comprehensive understanding of its potential hazards, further studies would be required. However, given its obsolete status, it is unlikely that new data will be generated. Researchers and professionals encountering this compound should exercise extreme caution and refer to the general toxicological properties of pyrethroids for guidance on potential hazards, while recognizing the limitations of such extrapolation.

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- To cite this document: BenchChem. [Toxicological profile and safety data of Fenfluthrin.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3416385#toxicological-profile-and-safety-data-of-fenfluthrin>]

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